

# Preclinical Evaluation of Nota-AE105 for Cancer Imaging: A Technical Guide

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## Compound of Interest

Compound Name: Nota-AE105

Cat. No.: B12388337

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## Introduction

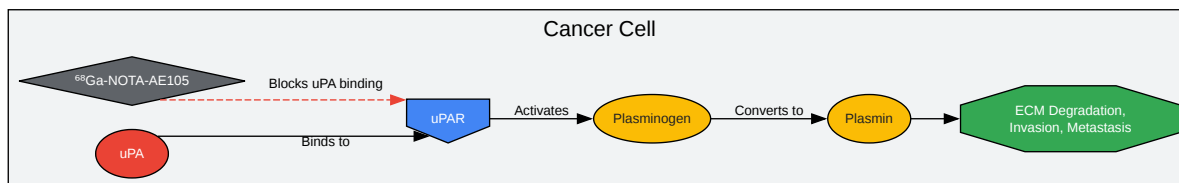
The urokinase-type plasminogen activator receptor (uPAR) is a key protein involved in cancer cell invasion and metastasis.[1] Its overexpression is a well-established biomarker for aggressiveness in many types of cancer, including breast, prostate, bladder, and neuroendocrine tumors.[1][2] This makes uPAR an attractive target for both therapeutic intervention and diagnostic imaging. AE105, a small 9-mer peptide, is a high-affinity antagonist of uPAR.[3] When chelated with NOTA (1,4,7-triazacyclononane-1,4,7-triacetic acid) and labeled with a positron-emitting radionuclide like Gallium-68 ( $^{68}\text{Ga}$ ), it forms  $^{68}\text{Ga}$ -**NOTA-AE105**, a promising radiopharmaceutical for positron emission tomography (PET) imaging of uPAR expression in tumors.[4] This technical guide provides an in-depth overview of the preclinical studies that have evaluated the potential of **Nota-AE105** for cancer imaging.

## Mechanism of Action and Imaging Rationale

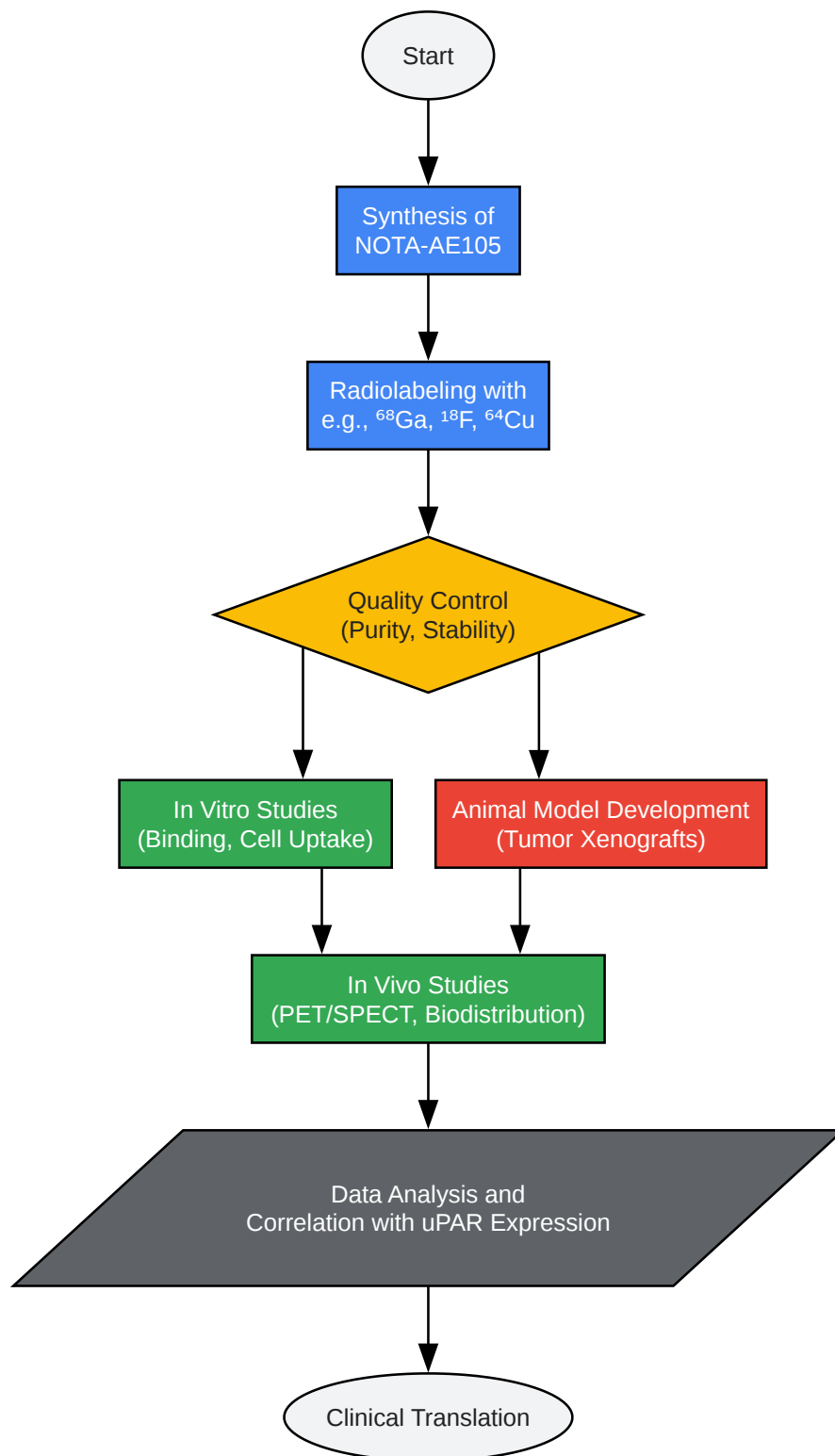
The urokinase-type plasminogen activator (uPA) system plays a crucial role in the degradation of the extracellular matrix, a critical step in tumor invasion and metastasis. The binding of uPA to its receptor, uPAR, on the cancer cell surface initiates a proteolytic cascade. **Nota-AE105** is a peptide antagonist that binds to uPAR with high affinity, thereby blocking the binding of uPA.

When labeled with a radioisotope, **Nota-AE105** allows for the non-invasive visualization and quantification of uPAR expression in tumors using PET imaging.

## uPAR Signaling and Nota-AE105 Inhibition



## General Preclinical Evaluation Workflow for Nota-AE105

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## References

- 1. Urokinase Plasminogen Activator Receptor-PET with <sup>68</sup>Ga-NOTA-AE105: First Clinical Experience with a Novel PET Ligand - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Safety, Dosimetry, and Tumor Detection Ability of <sup>68</sup>Ga-NOTA-AE105: First-in-Human Study of a Novel Radioligand for uPAR PET Imaging - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Targeted imaging of uPAR expression in vivo with cyclic AE105 variants - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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